

Application Note: Preparation of a 3-O-Methylellagic Acid Stock Solution in DMSO

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

[Get Quote](#)

1. Introduction 3-(O)-Methylellagic acid is a naturally occurring compound, for example from *Myrciaria cauliflora*, noted for its anti-inflammatory and antibacterial properties. A stable and accurately prepared stock solution in DMSO is a prerequisite for reliable *in vitro* biological activity assays [1].

2. Physicochemical Properties The table below summarizes the key properties of 3-(O)-Methylellagic acid essential for solution preparation.

Property	Value / Description
CAS Number	51768-38-8 [1]
Molecular Formula	$C_{15}H_8O_8$ [1]
Molecular Weight	316.22 g/mol [1]
Appearance	Solid powder [1]
Recommended Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month [1]

3. Stock Solution Preparation Protocol

3.1. Materials and Equipment

- Pure 3-(O)-Methylellagic acid ($\geq 98\%$ purity, for research use only) [1].
- High-Quality Anhydrous DMSO: Use a fresh, sealed bottle to prevent water absorption.
- Analytical Balance (capable of weighing to 0.1 mg).
- Sterile glass vial (e.g., 2 mL or 4 mL) with a tight-sealing cap.
- Micropipettes and sterile tips.
- Vortex mixer and/or sonication bath.
- Personal protective equipment (lab coat, gloves, safety glasses).

3.2. Step-by-Step Procedure

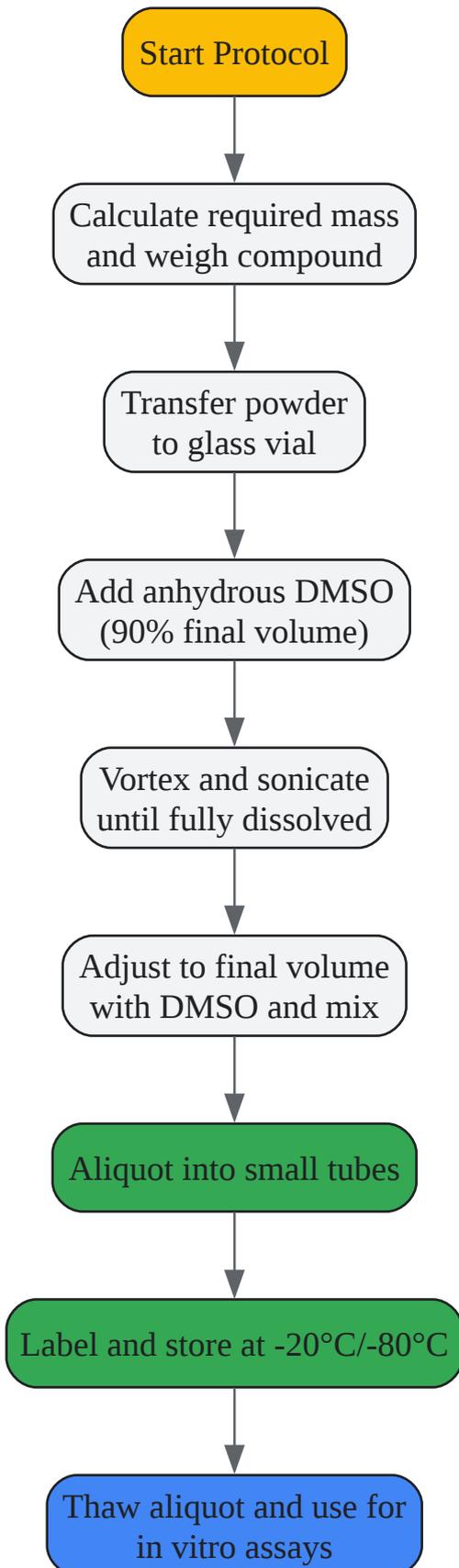
- **Calculate Mass:** Determine the mass of compound required for your desired stock solution concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 50 \text{ mM} \times 0.001 \text{ L} \times 316.22 \text{ g/mol} = \mathbf{15.81 \text{ mg}}$
- **Weigh Compound:** Tare the empty vial. Accurately weigh the calculated mass of 3-(O)-Methylellagic acid powder and transfer it to the vial.
- **Add Solvent:** Add the required volume of anhydrous DMSO to the vial. For the example, add 1 mL of DMSO. It is recommended to start with 90% of the final volume.
- **Dissolve and Mix:** Cap the vial tightly and vortex vigorously for 1-2 minutes. To aid complete dissolution, sonicate the mixture in a sonication bath for 5-10 minutes.
- **Final Volume:** After the solid has completely dissolved, add the remaining DMSO to reach the final target volume (e.g., 1 mL). Vortex again to ensure homogeneity.
- **Aliquot and Store:** Immediately aliquot the stock solution into smaller, sterile tubes to minimize freeze-thaw cycles. Label the tubes clearly with the compound name, concentration, date, and your initials. Store the aliquots at -20°C or -80°C protected from light [1].

4. Experimental Considerations

- **Solubility:** The search results indicate that 3-(O)-Methylellagic acid "may dissolve in DMSO," suggesting it is a suitable solvent, but the exact solubility limit is not specified [1]. The protocol above for a 50 mM solution is a suggested starting point.
- **Stability:** For *in vitro* applications, frozen DMSO stock solutions are typically stable for at least one month at -20°C and six months at -80°C [1].

- **Sterility:** For cell-based assays, filter-sterilize the stock solution using a compatible solvent-resistant syringe filter (e.g., 0.2 μm PTFE) after dissolution under aseptic conditions.
- **Safety:** DMSO is an excellent solvent that can rapidly penetrate the skin and carry dissolved compounds with it. Handle all solutions with care using appropriate personal protective equipment.

5. Workflow Visualization The following diagram outlines the logical workflow for preparing and using the stock solution in an experimental setting.



Click to download full resolution via product page

Important Notes on Available Information

- **Lack of Direct Protocol:** The search results, while from supplier websites, do not contain a specific, ready-to-use protocol for dissolving 3-(O)-Methylellagic acid in DMSO. The information presented here is a synthesis of general best practices and the limited data available [1].
- **Distinguish Similar Compounds:** Be aware that several structurally similar compounds exist, such as **3,3'-Di-O-methylellagic acid** (CAS 2239-88-5) and various glucosides (e.g., 3-(O)-methylellagic acid 4'-O-alpha-L-rhamnopyranoside). These are distinct chemical entities with different molecular weights and solubilities, and their preparation protocols are not interchangeable [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 3-O-Methylellagic acid | Bacterial | 51768-38-8 [invivochem.com]
2. 3,8-Di-O-methylellagic acid - Bacterial [medchemexpress.com]
3. 3-O-methylellagic acid 4'-O-alpha-L-rhamnopyranoside [biocrick.com]

To cite this document: Smolecule. [Application Note: Preparation of a 3-O-Methylellagic Acid Stock Solution in DMSO]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1953689#3-o-methylellagic-acid-stock-solution-preparation-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com